

4-Methoxyestrone-13C6 certificate of analysis

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Compound of Interest

Compound Name: 4-Methoxyestrone-13C6

Cat. No.: B12402603

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Technical Guide: 4-Methoxyestrone-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile of **4-Methoxyestrone-13C6**, an isotopically labeled internal standard crucial for quantitative bioanalytical studies of estrogen metabolism. Due to the limited public availability of a specific Certificate of Analysis for a designated lot of **4-Methoxyestrone-13C6**, this document synthesizes representative data from commercially available, closely related isotopically labeled analogs and general analytical methodologies for estrogens.

Quantitative Data Summary

The following tables summarize the typical physical and chemical properties of 4-Methoxyestrone and its isotopically labeled variants. This data is aggregated from various suppliers of analytical standards.

Table 1: General Chemical and Physical Properties

Property	Value	Source
Chemical Name	3-Hydroxy-4-methoxyestra-1,3,5(10)-trien-17-one	
Synonyms	4-MeOE1, 4-methoxy E1	[1]
Molecular Formula (unlabeled)	C ₁₉ H ₂₄ O ₃	[1]
Molecular Weight (unlabeled)	300.4 g/mol	[1]
Molecular Formula (13C, d3 labeled)	¹³ CC ₁₈ ² H ₃ H ₂₁ O ₃	[2]
Molecular Weight (13C, d3 labeled)	304.40 g/mol	[2]
Appearance	White to off-white solid	N/A
Storage Temperature	-20°C	[1]

Table 2: Representative Analytical Specifications

Analysis	Specification	Source
Purity by HPLC	≥95% - ≥98%	[3]
Isotopic Purity	Typically ≥98 atom % for labeled positions	[2]
Identity Confirmation	Conforms to structure by ¹ H-NMR and Mass Spectrometry	[3]

Experimental Protocols

The following sections detail the typical experimental methodologies used for the quality control and characterization of **4-Methoxyestrone-13C6**.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Objective: To determine the chemical purity of the **4-Methoxyestrone-13C6** standard.

Instrumentation:

- HPLC system with a UV or Diode Array Detector (DAD)
- Reversed-phase C18 column (e.g., 5 µm particle size, 125 x 4 mm)

Mobile Phase:

- A gradient or isocratic mixture of acetonitrile and water, often with a modifier like 0.1% formic acid or phosphoric acid to improve peak shape. A typical starting condition could be a 65:35 (v/v) mixture of water and acetonitrile.[4]

Procedure:

- Sample Preparation: A stock solution of the reference standard is prepared in a suitable solvent such as methanol or acetonitrile to a known concentration (e.g., 0.3-1.0 mg/mL).[4]
- Injection: A small volume (e.g., 5 µL) of the sample solution is injected onto the HPLC column.[4]
- Chromatography: The mobile phase is pumped through the column at a constant flow rate (e.g., 1.0 mL/min) and temperature (e.g., 40°C).[4]
- Detection: The detector monitors the absorbance at a specific wavelength (e.g., 310 nm) as the compounds elute from the column.[4]
- Data Analysis: The purity is calculated based on the area percent of the main peak relative to the total area of all observed peaks, excluding solvent peaks.[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity Confirmation

Objective: To confirm the chemical structure and identity of **4-Methoxyestrone-13C6**.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz)

Procedure:

- Sample Preparation: A small amount of the substance is dissolved in a deuterated solvent (e.g., DMSO-d6).
- Data Acquisition: ^1H -NMR and ^{13}C -NMR spectra are acquired.
- Data Analysis: The chemical shifts, splitting patterns, and integration of the signals in the ^1H -NMR spectrum, along with the chemical shifts in the ^{13}C -NMR spectrum, are compared to the expected structure of 4-Methoxyestrone. The presence of signals corresponding to the ^{13}C -labeled positions confirms the isotopic labeling. The overall spectrum should be consistent with the structural formula.[\[3\]](#)

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Objective: To confirm the molecular weight and assess the isotopic enrichment of **4-Methoxyestrone-13C6**.

Instrumentation:

- Mass spectrometer, often coupled with a chromatographic inlet (LC-MS or GC-MS).
- Electrospray ionization (ESI) is a common technique for LC-MS analysis of estrogens.

Procedure:

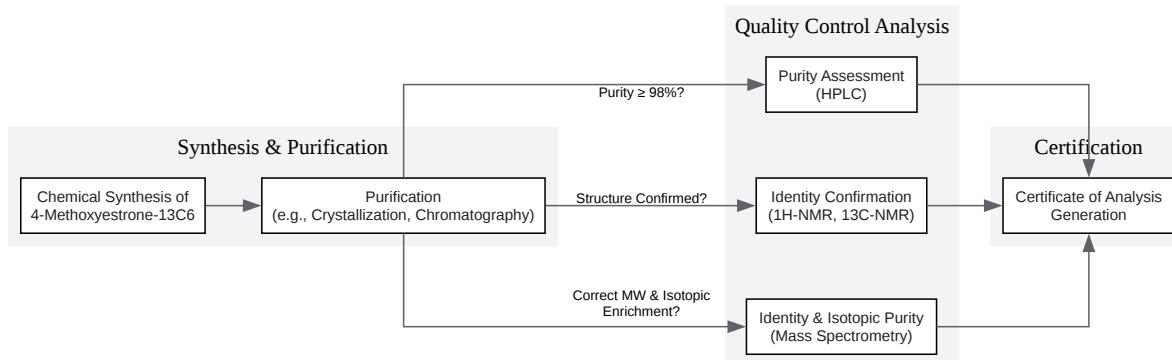
- Sample Introduction: The sample is introduced into the mass spectrometer, typically after separation by LC or GC.
- Ionization: The molecules are ionized (e.g., by ESI).
- Mass Analysis: The mass-to-charge ratio (m/z) of the resulting ions is measured.
- Data Analysis: The observed molecular ion peak should correspond to the calculated molecular weight of **4-Methoxyestrone-13C6**. For example, the protonated molecule $[\text{M}+\text{H}]^+$

would be expected.^[3] The distribution of isotopic peaks is analyzed to determine the level of ¹³C enrichment.

Visualizations

Analytical Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control and certification of a **4-Methoxyestrone-13C6** reference standard.

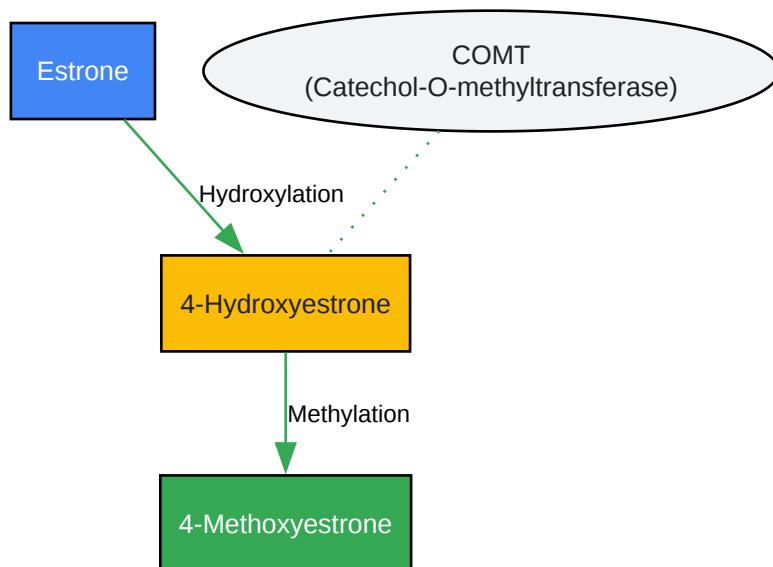


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Caption: Quality Control Workflow for **4-Methoxyestrone-13C6**.

Metabolic Pathway of 4-Methoxyestrone

This diagram illustrates the metabolic formation of 4-methoxyestrone from its parent compound, estrone.



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Caption: Metabolic formation of 4-Methoxyestrone.

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